

Technical Support Center: Crystalline Cesium Chromate

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Compound of Interest

Compound Name: Cesium chromate

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This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting advice, and frequently asked questions regarding the synthesis and handling of crystalline **cesium chromate** (Cs_2CrO_4).

Frequently Asked Questions (FAQs)

Q1: What is **cesium chromate**?

A1: **Cesium chromate** is an inorganic compound with the chemical formula Cs_2CrO_4 .^[1] It is a yellow crystalline solid and is the cesium salt of chromic acid.^[1] Historically, it was used to produce cesium vapor in the manufacturing of vacuum tubes.^[1] Currently, its primary use is as a precursor for the synthesis of other compounds in academic research.^[1] It is also used in analytical chemistry and as an oxidizing agent in some chemical reactions.^[2]

Q2: What are the primary methods for synthesizing **cesium chromate**?

A2: There are three main laboratory methods for the synthesis of **cesium chromate**:^[3]

- **Reaction of Chromium(VI) Oxide and Cesium Carbonate:** This method involves reacting aqueous solutions of CrO_3 and Cs_2CO_3 , which produces **cesium chromate** and carbon dioxide gas.^{[1][3]}
- **Salt Metathesis:** This involves a double displacement reaction between potassium chromate (K_2CrO_4) and cesium chloride (CsCl) in an aqueous solution, resulting in the formation of

cesium chromate and potassium chloride.[1][3]

- Alkalinization of Cesium Dichromate: This method involves treating an aqueous solution of cesium dichromate ($\text{Cs}_2\text{Cr}_2\text{O}_7$) with cesium hydroxide (CsOH) to yield **cesium chromate** and water.[1][3]

Q3: What are the key safety precautions when handling **cesium chromate**?

A3: **Cesium chromate** is a hazardous substance and requires strict safety measures. It is highly toxic, a suspected carcinogen, a strong oxidizer, and poses an environmental hazard.[1] Key safety precautions include:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4][5]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust or fumes.[6][7]
- Handling: Avoid creating dust.[6] Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[4][7]
- Storage: Store **cesium chromate** in a cool, dry, well-ventilated area in a tightly sealed container.[4][6] It should be stored away from combustible materials and reducing agents.[6][7]
- Disposal: Dispose of **cesium chromate** and any contaminated materials in accordance with local, state, and federal regulations.[7] Do not release it into the environment.[4][7]

Q4: In what crystal system does **cesium chromate** crystallize?

A4: **Cesium chromate** crystallizes in the orthorhombic crystal system.[1][3][8]

Quantitative Data Presentation

The table below summarizes the key quantitative properties of **cesium chromate**.

Property	Value
Chemical Formula	Cs_2CrO_4
Molar Mass	381.80 g/mol
Appearance	Yellow crystalline solid
Density	4.237 g/cm ³ [1]
Melting Point	954 to 961 °C (1,749 to 1,762 °F; 1,227 to 1,234 K) [1]
Solubility in Water	45.5 g/100 g at 25 °C [1] [3]
Crystal System	Orthorhombic [1] [3] [8]

Experimental Protocol: Synthesis of Cesium Chromate via Salt Metathesis

This protocol details the synthesis of **cesium chromate** from potassium chromate and cesium chloride.[\[1\]](#)[\[3\]](#)

Materials:

- Potassium chromate (K_2CrO_4)
- Cesium chloride (CsCl)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Hot plate
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

- Desiccator

Procedure:

- Prepare Reactant Solutions:
 - Prepare a saturated aqueous solution of potassium chromate.
 - Prepare a concentrated aqueous solution of cesium chloride.
- Reaction:
 - Gently heat the potassium chromate solution while stirring.
 - Slowly add the cesium chloride solution to the potassium chromate solution. A yellow precipitate of **cesium chromate** should form.
- Crystallization:
 - Allow the mixture to cool to room temperature to encourage further precipitation.
 - For maximum yield, cool the mixture in an ice bath.
- Isolation and Purification:
 - Collect the **cesium chromate** crystals by vacuum filtration.
 - Wash the crystals with small portions of cold deionized water to remove any remaining potassium chloride.
- Drying:
 - Dry the purified **cesium chromate** crystals in a drying oven at approximately 110 °C until a constant weight is achieved.^[9]
 - Store the final crystalline powder in a desiccator to prevent moisture absorption.^[9]

Troubleshooting Guide

Q: My reaction did not produce a precipitate. What could be the issue?

A:

- **Insufficient Concentration:** The reactant solutions may not have been sufficiently concentrated for the solubility product of **cesium chromate** to be exceeded. Try using more concentrated solutions of potassium chromate and cesium chloride.
- **Temperature:** The reaction mixture might be too warm, increasing the solubility of **cesium chromate**. Ensure the solution is allowed to cool to room temperature and then in an ice bath to maximize precipitation.

Q: The yield of my synthesis is very low. How can I improve it?

A:

- **Incomplete Precipitation:** Ensure the reaction mixture is thoroughly cooled to minimize the amount of **cesium chromate** that remains dissolved.
- **Washing Losses:** When washing the crystals, use minimal amounts of ice-cold deionized water to reduce the amount of product that dissolves.
- **Stoichiometry:** Double-check the molar ratios of your reactants to ensure they are correct for the reaction.

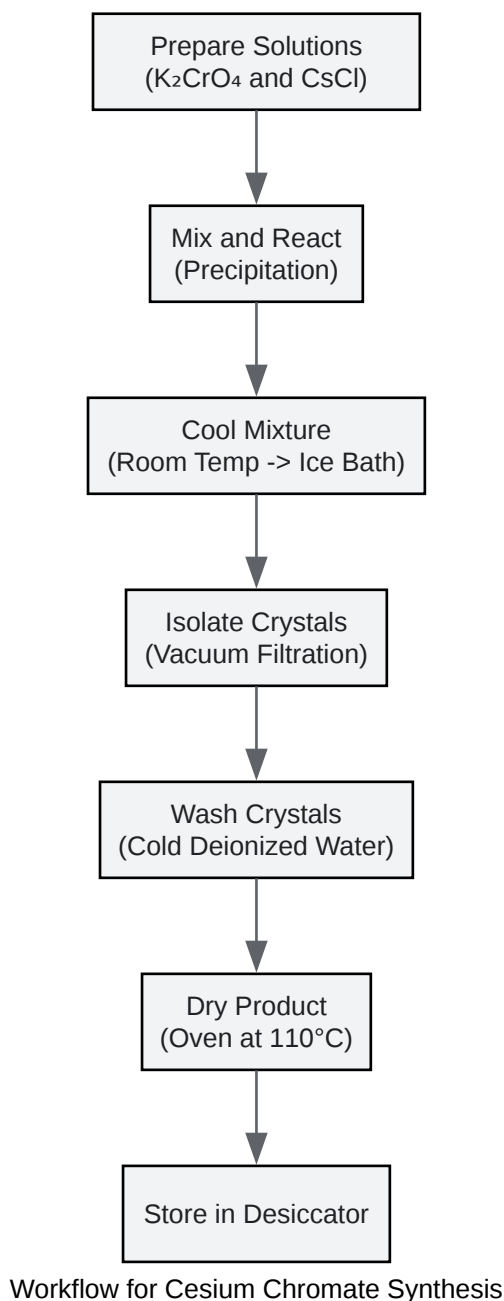
Q: The final product is not a fine crystalline powder but rather large, irregular crystals or an amorphous solid. How can I obtain a fine powder?

A:

- **Rapid Crystallization:** Fast cooling can lead to the formation of smaller crystals or even an amorphous powder.^[10] For larger, well-defined crystals, allow the solution to cool slowly. If a fine powder is desired, rapid cooling or grinding the final product (with appropriate safety precautions) can be effective.
- **Purity:** Impurities can interfere with crystal growth. Ensure your starting materials are of high purity and that the product is thoroughly washed.

- Agitation: The rate of stirring during precipitation can influence crystal size. Experiment with different stirring speeds.

Experimental Workflow Diagram



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Caption: A flowchart of the synthesis of crystalline **cesium chromate**.

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